

# CAS number and molecular weight of 1-phenylazo-2-anthrol

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## Compound of Interest

Compound Name: 1-Phenylazo-2-anthrol

Cat. No.: B15473898

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## Technical Guide: 1-Phenylazo-2-naphthol (Sudan I)

Disclaimer: The request specified "**1-phenylazo-2-anthrol**." However, extensive database searches yielded no compound with this name. The chemical literature is rich with information on the structurally similar and commonly researched azo dye, 1-phenylazo-2-naphthol, also known as Sudan I. It is highly probable that this was the intended compound of interest. The following technical guide pertains to 1-phenylazo-2-naphthol.

This guide provides an in-depth overview of 1-phenylazo-2-naphthol, including its chemical identifiers, synthesis protocols, and metabolic pathways, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

1-Phenylazo-2-naphthol is a synthetic azo dye with the appearance of dark reddish-yellow leaflets or an orange powder[1][2]. It is insoluble in water but soluble in organic solvents like ethanol and acetone[2].

Identifier	Value	Source
CAS Number	842-07-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>16</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	248.28 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	1-phenyldiazenylnaphthalen-2-ol	<a href="#">[3]</a>
Synonyms	Sudan I, C.I. Solvent Yellow 14	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	131-133 °C	
EC Number	212-668-2	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols: Synthesis of 1-Phenylazo-2-naphthol

The synthesis of 1-phenylazo-2-naphthol is a classic example of a two-step process involving a diazotization reaction followed by an azo coupling reaction[\[6\]](#)[\[7\]](#).

### Step 1: Diazotization of Aniline

This step involves the conversion of a primary aromatic amine (aniline) into a diazonium salt using nitrous acid. The reaction must be conducted at low temperatures (0-5 °C) to prevent the decomposition of the unstable diazonium salt[\[8\]](#).

- Dissolve aniline (5 g) in a solution of concentrated hydrochloric acid (16 mL) and water (16 mL) in a conical flask[\[6\]](#).
- Cool the resulting aniline hydrochloride solution in an ice bath to 0-5 °C.
- Separately, prepare a solution of sodium nitrite (4 g) in water (20 mL)[\[6\]](#).
- Slowly add the cold sodium nitrite solution to the aniline hydrochloride solution while maintaining the temperature between 0-5 °C and stirring continuously. This results in the formation of the phenyldiazonium chloride solution[\[6\]](#)[\[7\]](#).

## Step 2: Azo Coupling Reaction

The diazonium salt is a weak electrophile that reacts with an activated aromatic compound, in this case, 2-naphthol (also known as  $\beta$ -naphthol), to form the azo compound[7].

- Prepare a solution of 2-naphthol by dissolving 7.8 g of the compound in 45 mL of a 10% sodium hydroxide (NaOH) solution[6].
- Cool this solution to 5 °C in an ice bath[6].
- Slowly add the cold phenyldiazonium chloride solution from Step 1 to the chilled 2-naphthol solution with continuous stirring[6].
- A reddish-orange precipitate of 1-phenylazo-2-naphthol will form[6].
- Allow the mixture to stand for 10-15 minutes in the ice bath to ensure complete precipitation[9].
- Filter the resulting solid product, wash it with water, and allow it to air-dry[8][10].

## Purification: Recrystallization

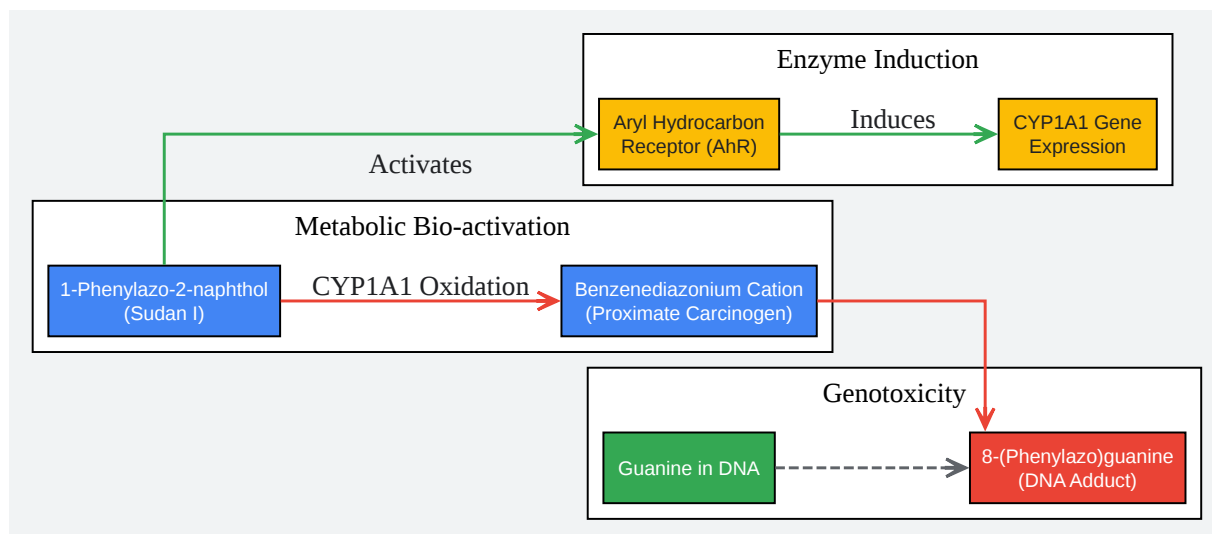
The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to obtain brick-red crystalline leaflets[1][10].

## Metabolic Pathway and Genotoxicity

1-Phenylazo-2-naphthol (Sudan I) is classified as a Category 3 carcinogen by the IARC and is known to induce malignancies in the liver and urinary bladder of rodents[11]. Its carcinogenicity is linked to its metabolic activation by cytochrome P450 (CYP) enzymes, particularly CYP1A1, and peroxidases[11]. The oxidative metabolism of Sudan I leads to the formation of reactive intermediates that can covalently bind to DNA, forming DNA adducts and leading to genotoxicity[11].

The primary pathway for this bio-activation involves the CYP1A1-catalyzed formation of a benzenediazonium cation. This cation is a reactive electrophile that can react with nucleophilic sites on DNA bases, with the predominant adduct being 8-(phenylazo)guanine[11]. Sudan I is

also a potent inducer of the CYP1A1 enzyme, which means it can enhance its own metabolic activation, thereby increasing its carcinogenic potential[11].



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Caption: Metabolic activation and genotoxicity pathway of 1-phenylazo-2-naphthol (Sudan I).

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